

Technical Support Center: Managing 2,3-Dichloroaniline Waste

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Compound of Interest

Compound Name: 2,3-Dichloroaniline

Cat. No.: B127971

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This guide provides essential information for researchers, scientists, and drug development professionals on the safe management and disposal of **2,3-dichloroaniline** waste.

Frequently Asked Questions (FAQs)

Q1: How should I classify waste containing **2,3-dichloroaniline**?

A1: Waste containing **2,3-dichloroaniline** must be classified as hazardous waste.^{[1][2]} It is toxic by inhalation, in contact with skin, and if swallowed, and it is very toxic to aquatic life with long-lasting effects.^{[1][3]} Depending on your location, it may fall under specific hazardous waste codes related to aniline or chlorinated hydrocarbon wastes.^[4] Always consult your institution's Environmental Health and Safety (EHS) department and local regulations for specific classification requirements.^{[5][6]}

Q2: What are the primary hazards I should be aware of when handling this waste?

A2: **2,3-dichloroaniline** is a toxic substance.^[1] The primary hazards include:

- Toxicity: It is toxic if swallowed, inhaled, or absorbed through the skin.^{[1][3][7]}
- Organ Damage: It may cause damage to organs through prolonged or repeated exposure.^{[3][8]}
- Methemoglobinemia: Absorption into the body can lead to the formation of methemoglobin, which causes cyanosis (blueish discoloration of the skin), headaches, dizziness, and

weakness.[1][8][9]

- Environmental Hazard: It is very toxic to aquatic organisms and can cause long-term adverse effects in the aquatic environment.[1][3]
- Combustibility: It is a combustible solid that can emit toxic and irritating fumes, such as hydrogen chloride and nitrogen oxides, upon decomposition in a fire.[2][5]

Q3: What Personal Protective Equipment (PPE) is mandatory for handling **2,3-dichloroaniline** waste?

A3: When handling **2,3-dichloroaniline** waste, you must use appropriate PPE to prevent exposure. This includes:

- Respiratory Protection: Use a NIOSH-approved respirator with an organic vapor cartridge, especially if not working in a chemical fume hood.[1][10] For higher-risk situations or as the sole means of protection, a full-face supplied-air respirator is recommended.[1]
- Hand Protection: Wear compatible, chemical-resistant gloves (e.g., nitrile or neoprene).[1][10]
- Eye Protection: Chemical safety goggles are mandatory. A face shield should be used if there is a splash risk.[1][10][11]
- Protective Clothing: Wear a lab coat, and for larger quantities or spill cleanup, a chemical-resistant suit is necessary.[8][11]

Q4: How should I collect and store liquid and solid waste containing **2,3-dichloroaniline**?

A4: Proper collection and storage are critical to prevent accidental exposure and environmental contamination.

- Segregation: Never mix **2,3-dichloroaniline** waste with other waste streams, especially incompatible ones like acids or strong oxidizing agents.[1][2][10] Keep halogenated organic waste separate from non-halogenated waste.[10]
- Containers: Use clearly labeled, durable, and leak-proof containers designated for "Hazardous Waste: Halogenated Organic Waste".[6][10] The container must be compatible

with the chemical.[6]

- Labeling: The label must include the words "Hazardous Waste," the full chemical name "**2,3-dichloroaniline**," the primary hazards (e.g., Toxic, Environmental Hazard), and the accumulation start date.[6][10]
- Storage: Store waste containers in a designated, secure, and well-ventilated satellite accumulation area, such as a chemical fume hood or a flammable storage cabinet.[10] Ensure containers are tightly closed when not in use.[1][2][8]

Q5: What are the approved disposal methods for **2,3-dichloroaniline**?

A5: The primary recommended disposal method is incineration. You must contact a licensed professional waste disposal service to handle this material.[1] The material is typically dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[1] Land disposal is highly regulated and should only be considered after consulting with environmental regulatory agencies.[5] Always observe all federal, state, and local environmental regulations.[1]

Troubleshooting Guide

Q: I have a small spill of **2,3-dichloroaniline** in the chemical fume hood. What should I do?

A: For a small, contained spill:

- Alert Personnel: Inform others in the immediate area.
- Ensure PPE: Ensure you are wearing the appropriate PPE, including a respirator, gloves, eye protection, and a lab coat.
- Containment: Prevent the spill from spreading by using an inert absorbent material like vermiculite, sand, or a commercial spill kit.[2][10]
- Collection: Carefully sweep or scoop the absorbed material into a designated "Halogenated Organic Solid Waste" container.[2][10][11]
- Decontamination: Clean the spill area with a suitable solvent (e.g., acetone, ethanol), followed by soap and water. All cleaning materials must also be disposed of as hazardous

waste.[10]

- Label and Dispose: Seal and label the waste container and arrange for pickup through your institution's EHS department.[10]

Q: What happens if I accidentally mix **2,3-dichloroaniline** waste with an acid or oxidizing agent?

A: This is a hazardous situation. **2,3-dichloroaniline** is incompatible with acids, acid chlorides, acid anhydrides, and oxidizing agents.[1][2] Mixing can cause a chemical reaction that may release heat or toxic gases.

- Do Not Touch: Do not attempt to handle the mixture.
- Evacuate: If there are any signs of a reaction (fumes, heat, bubbling), evacuate the immediate area.
- Alert Supervisor: Immediately inform your supervisor and your institution's EHS or emergency response team.
- Provide Information: Be ready to provide details on the chemicals and quantities mixed.

Q: My **2,3-dichloroaniline** waste container is full. How do I arrange for disposal?

A: Once your hazardous waste container is full (typically 90% capacity) or you are finished accumulating this type of waste:

- Finalize Labeling: Ensure the hazardous waste label is complete and accurate.
- Request Pickup: Contact your institution's EHS department to schedule a waste pickup.[10]
- Follow Procedures: Follow all institutional procedures for hazardous waste manifests and pickup requests.[6] Do not pour any chemical waste down the drain.[8]

Data Presentation

Table 1: Physical and Chemical Properties of **2,3-Dichloroaniline**

Property	Value	Reference
Chemical Formula	C ₆ H ₅ Cl ₂ N	[5][12]
Molar Mass	162.01 g/mol	[1][12]
Appearance	Colorless to deep brown solid or liquid	[1][5][12]
Melting Point	23-24 °C (73-75 °F)	[1][12]
Boiling Point	252 °C (486 °F)	[12]
Flash Point	115 °C (239 °F) (closed cup)	[1]
Density	1.37 - 1.383 g/cm ³	[1][12]
Solubility	Moderately soluble in water; higher solubility in organic solvents like ethanol and acetone.	[13]

Table 2: Chemical Compatibility and Incompatibility

Chemical Class	Compatible?	Hazard if Mixed	Reference
Acids	NO	Exothermic reaction, potential for toxic fume release.	[1]
Acid Chlorides	NO	Violent reaction possible.	[1]
Acid Anhydrides	NO	Violent reaction possible.	[1]
Oxidizing Agents	NO	Fire or explosion hazard. Ignition may result.	[1][2]
Non-Halogenated Solvents	NO (for waste stream)	Should be segregated for proper disposal.	[10]
Water	YES (for cleanup)	Used for rinsing after solvent decontamination.	[10]

Experimental Protocols

Protocol 1: Segregation and Collection of **2,3-Dichloroaniline** Waste

Objective: To safely collect and segregate solid and liquid waste containing **2,3-dichloroaniline**.

Materials:

- Designated hazardous waste containers (one for solid, one for liquid)
- "Hazardous Waste" labels
- Appropriate PPE (gloves, goggles, lab coat)
- Chemical fume hood

Procedure:

- **Label Containers:** Before adding any waste, label two separate, compatible containers: one as "Halogenated Organic Solid Waste" and the other as "Halogenated Organic Liquid Waste". Fill in all required information on the label, including the chemical name "**2,3-dichloroaniline**".
- **Location:** Place the containers in a designated satellite accumulation area, preferably within a chemical fume hood and with secondary containment.[\[10\]](#)
- **Solid Waste Collection:** Place all contaminated disposable materials (e.g., gloves, weighing paper, pipette tips, absorbent pads) directly into the solid waste container.[\[10\]](#)
- **Liquid Waste Collection:** Collect all liquid waste containing **2,3-dichloroaniline**, including reaction mixtures and solvent rinses, in the liquid waste container.[\[10\]](#) Use a funnel to prevent spills.
- **Keep Containers Closed:** Ensure the container caps are securely tightened at all times, except when adding waste.[\[2\]](#)[\[6\]](#)[\[8\]](#)
- **Monitor Fill Level:** Do not overfill containers. Stop adding waste when the container is 90% full.
- **Arrange Disposal:** Once full, contact your EHS department for waste pickup.[\[10\]](#)

Protocol 2: Decontamination of Glassware and Equipment

Objective: To safely decontaminate non-disposable lab equipment that has been in contact with **2,3-dichloroaniline**.

Materials:

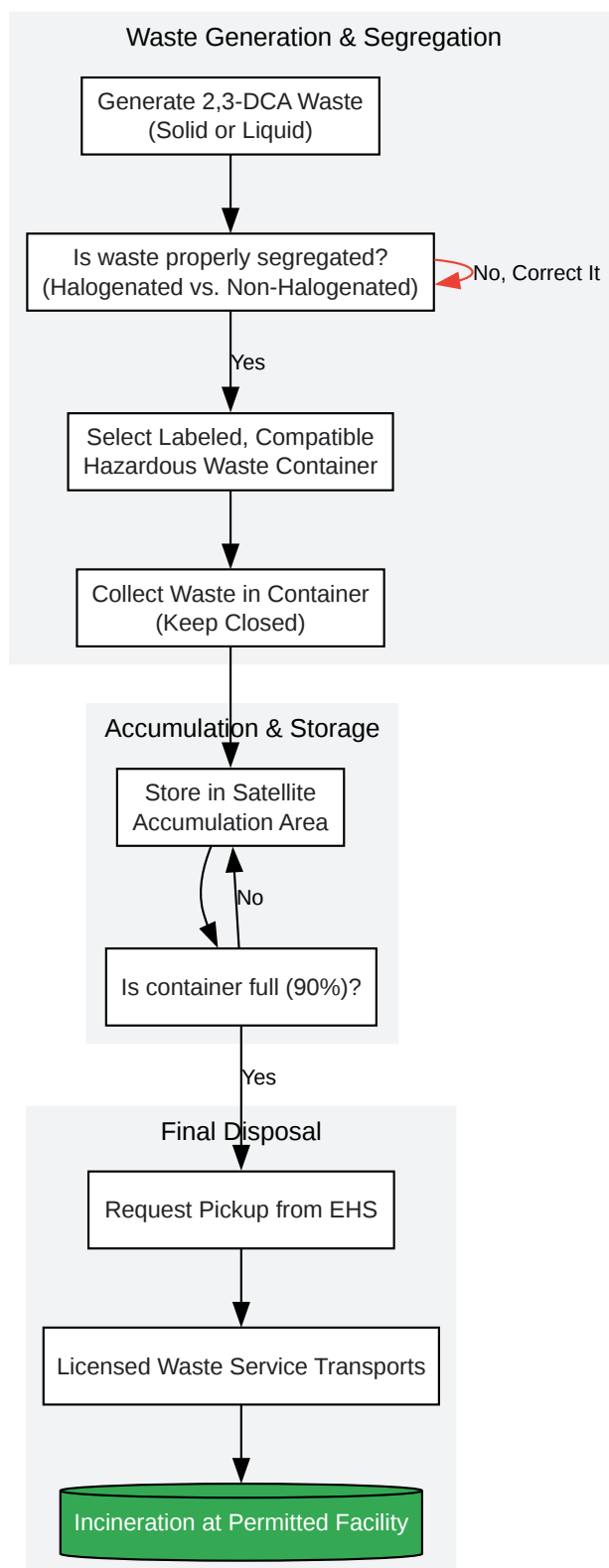
- Appropriate PPE (gloves, goggles, lab coat)
- Suitable organic solvent (e.g., acetone or ethanol)
- Detergent and water

- "Halogenated Organic Liquid Waste" container
- Chemical fume hood

Procedure:

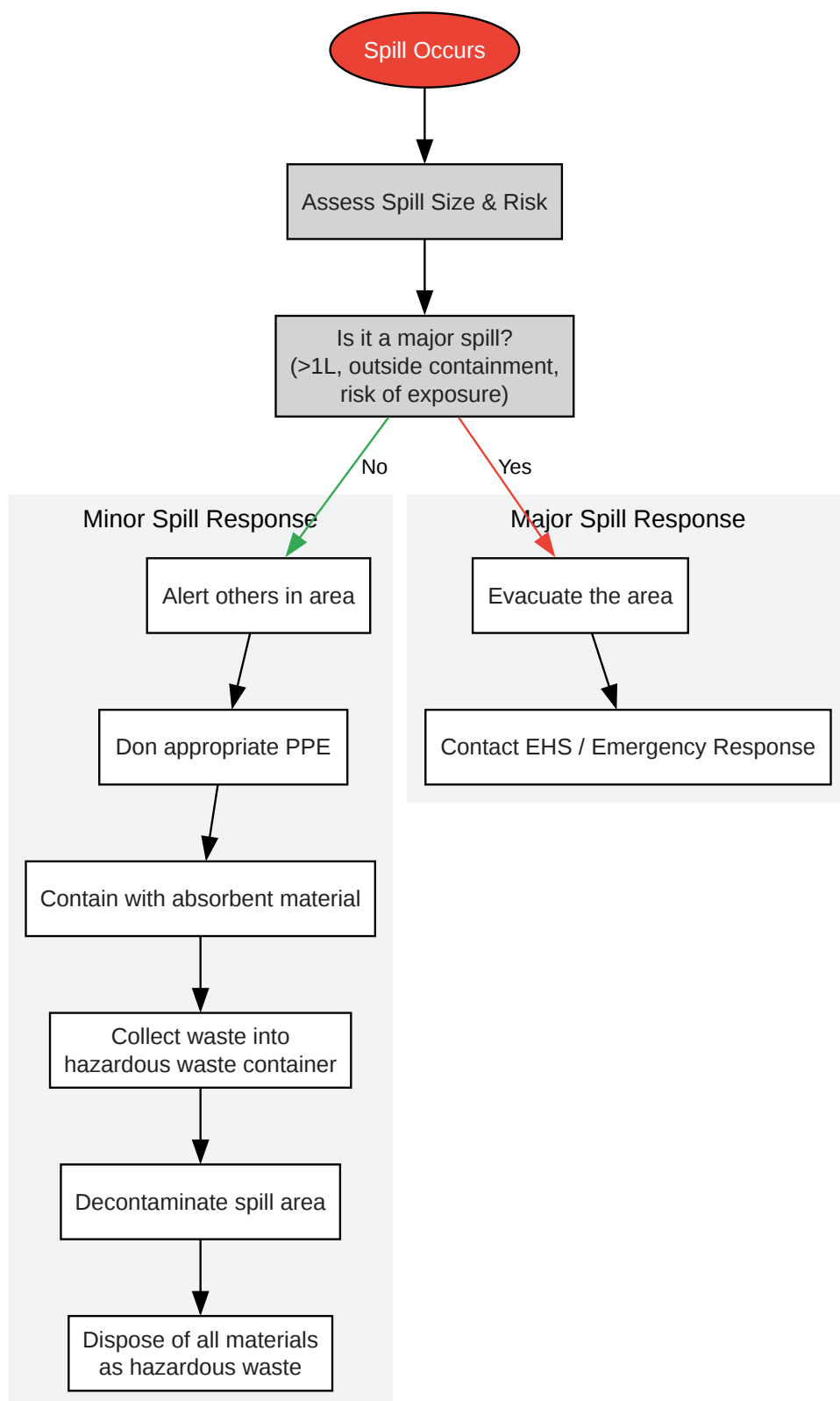
- Perform in Fume Hood: Conduct all decontamination steps inside a certified chemical fume hood.
- Initial Solvent Rinse: Rinse the contaminated equipment (e.g., glassware, spatulas) with a small amount of a suitable organic solvent like acetone or ethanol. This initial rinse will dissolve the bulk of the **2,3-dichloroaniline** residue.
- Collect Rinse: Collect this first solvent rinse in the designated "Halogenated Organic Liquid Waste" container.[\[10\]](#) Repeat if necessary for heavily contaminated items.
- Wash with Detergent: After the solvent rinse, wash the equipment thoroughly with soap and warm water.[\[1\]](#)[\[10\]](#)
- Final Rinse: Rinse the equipment with deionized water.
- Dry: Allow the equipment to air dry in the fume hood or use an oven if appropriate.
- Dispose of PPE: Dispose of the gloves used during this procedure in the "Halogenated Organic Solid Waste" container.

Mandatory Visualizations



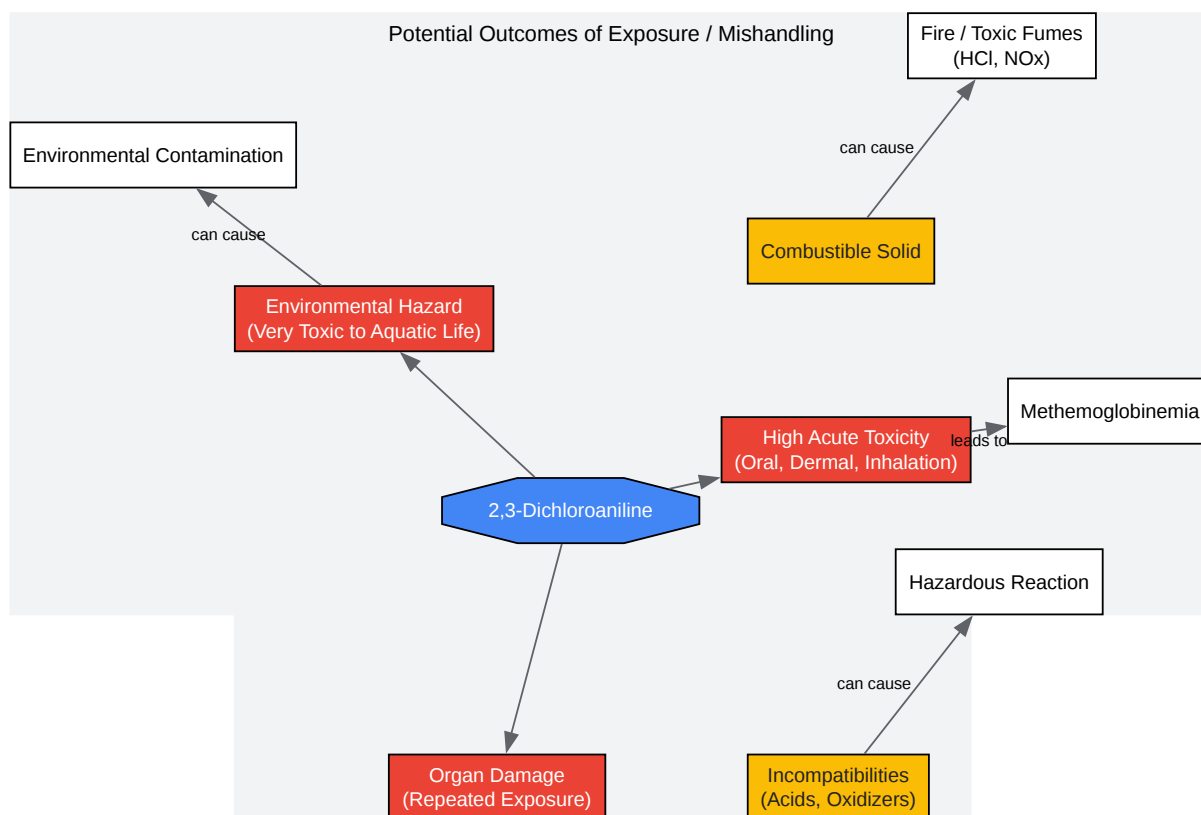
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Caption: Waste Management Workflow for **2,3-Dichloroaniline**.



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Caption: Decision Workflow for a **2,3-Dichloroaniline** Spill.



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Caption: Logical Relationships of **2,3-Dichloroaniline** Hazards.

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References

- 1. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 2. sdfine.com [sdfine.com]
- 3. bg.cpachem.com [bg.cpachem.com]
- 4. wku.edu [wku.edu]
- 5. 2,3-Dichloroaniline | C6H5Cl2N | CID 11844 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. engineering.purdue.edu [engineering.purdue.edu]
- 7. cdn.chemservice.com [cdn.chemservice.com]
- 8. aarti-industries.com [aarti-industries.com]
- 9. 2,3-Dichloroaniline - Hazardous Agents | Haz-Map [haz-map.com]
- 10. benchchem.com [benchchem.com]
- 11. echemi.com [echemi.com]
- 12. 2,3-Dichloroaniline - Wikipedia [en.wikipedia.org]
- 13. solubilityofthings.com [solubilityofthings.com]
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